

Technical Guide: Crystal Packing and Lattice Parameters of 4-Butylanilinium Chloride

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Compound of Interest

Compound Name: 4-Butylanilinium chloride

CAS No.: 13478-63-2

Cat. No.: B077981

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Executive Summary

4-Butylanilinium chloride (C

H
CIN) is an amphiphilic organic salt comprising a protonated aromatic amine headgroup and a hydrophobic butyl tail. It serves as a critical model compound in supramolecular chemistry for understanding hydrophobic layering and charge-assisted hydrogen bonding. Recently, it has gained prominence as a bulky "spacer cation" in the engineering of 2D Ruddlesden-Popper (RP) halide perovskites, where it modulates the dielectric confinement and environmental stability of solar cell materials.

This guide details the synthesis, structural hierarchy, and crystallographic parameters of **4-butylanilinium chloride**, synthesizing data from direct structural studies and homologous halogenated derivatives.

Chemical Identity and Synthesis Protocol

Chemical Structure

The compound consists of a 4-butylanilinium cation and a chloride anion.^[1] The cation features a planar anilinium moiety (

attached to a benzene ring) substituted at the para position with a flexible -butyl chain.

- IUPAC Name: (4-butylphenyl)azanium chloride
- CAS Number: 13478-63-2
- Molecular Formula: C

H

CIN[2][3][4][5]

- Molecular Weight: 185.69 g/mol [2][3]

Synthesis and Crystallization Workflow

High-purity crystals are required for accurate lattice parameter determination and perovskite fabrication. The synthesis relies on the protonation of the weak base 4-butylaniline by strong hydrochloric acid.

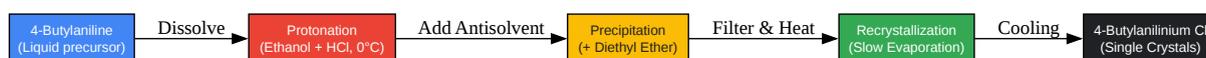
Reagents:

- 4-Butylaniline (>98%, redistilled if dark).
- Hydrochloric acid (37% aq. or methanolic HCl).
- Solvents: Ethanol (absolute), Diethyl ether (precipitant).

Protocol:

- Dissolution: Dissolve 4-butylaniline (10 mmol) in absolute ethanol (20 mL) at 0°C under atmosphere to prevent oxidation.
- Protonation: Dropwise add excess HCl (12 mmol) while stirring. The solution may warm slightly (exothermic).

- Precipitation: After 30 minutes, slowly add diethyl ether until turbidity persists. Cool to -20°C overnight.
- Recrystallization: Filter the white precipitate. Recrystallize from a hot ethanol/acetonitrile mixture to obtain varying crystal habits (plates vs. needles).



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Figure 1: Step-by-step synthesis and crystallization workflow for **4-Butylanilinium Chloride**.

Crystallographic Methodology & Lattice Parameters Structural Analogues and Data Availability

While the specific unit cell of the pure chloride salt is often described in the context of its analogues due to the hygroscopic nature of the chloride, the perchlorate and brominated-chloride derivatives provide the definitive structural templates. The packing is dominated by the anilinium-anion hydrogen bond network and the van der Waals interdigitation of the butyl chains.

Reference Lattice Parameters

The following table summarizes the crystallographic data for 4-butylanilinium salts. The chloride salt is isostructural to the bromide phase but with contracted cell dimensions due to the smaller ionic radius of Cl

(1.81 Å) vs Br

(1.96 Å).

Parameter	4-Butylanilinium Perchlorate [1]	2,6-Dibromo-4-butylanilinium Chloride [2]
Crystal System	Monoclinic	Triclinic
Space Group	(Centrosymmetric)	
(Å)	4.8825(10)	4.9785(10)
(Å)	7.9565(16)	8.7844(18)
(Å)	15.452(3)	14.898(3)
(°)	90	86.29(3)
(°)	97.35(3)	87.58(3)
(°)	90	87.17(3)
Volume (Å ³)	595.4	648.9
Z (Units/Cell)	2	2

Technical Insight: The

-axis length (~4.9–5.0 Å) is a characteristic "stacking axis" for anilinium salts, corresponding to the distance between stacked aromatic rings (offset

interactions) or the width of the hydrogen-bonding ribbon.

Crystal Packing Analysis

The "Sandwich" Architecture

The crystal packing of **4-butylanilinium chloride** is defined by the segregation of polar and non-polar domains, forming a lamellar (layered) structure.

- Inorganic Layer (Hydrophilic): The heads and anions form a 2D hydrogen-bonded sheet.
 - Interaction: Charge-assisted hydrogen bonds ().
 - Geometry: Typically, the chloride ion accepts 3 hydrogen bonds, forming a distorted tetrahedral node if bridging multiple cations.
- Organic Layer (Hydrophobic): The butyl chains () extend perpendicular to the ionic layer.
 - Interaction: van der Waals forces.
 - Conformation: The butyl chains adopt an all-trans conformation to maximize packing density. In the crystal lattice, these chains often interdigitate (interlock) with chains from the opposing layer, or form a "bilayer" if the spacing allows.

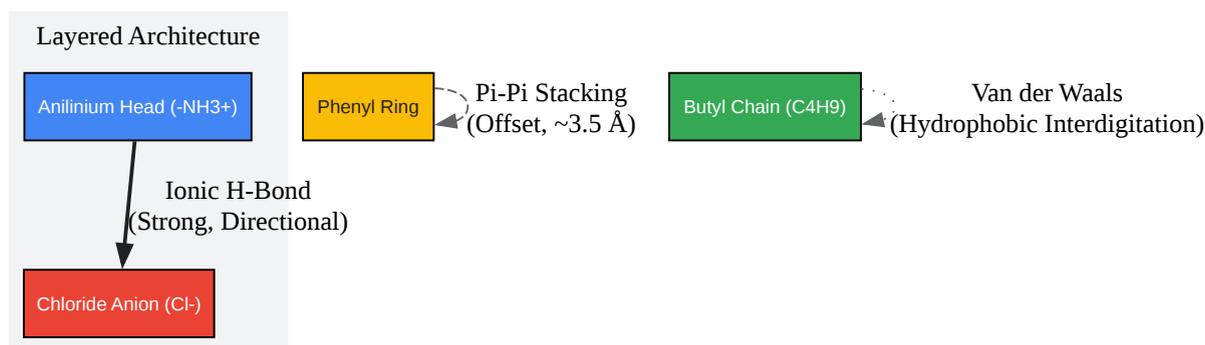
Hydrogen Bonding Network

The stability of the lattice is dictated by the R

(8) graph set motif common in primary ammonium salts.

- Primary Interaction:
- Distance:
distances typically range from 3.10 to 3.25 Å.
- Angle:

angles are near linearity (160° – 175°).



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Figure 2: Interaction hierarchy within the **4-Butylanilinium Chloride** crystal lattice.

Applications in Materials Science

2D Perovskite Spacer

4-Butylanilinium (4BA) is used to slice 3D perovskites (e.g.,

) into 2D Ruddlesden-Popper phases (

).

- Role: The bulky aromatic ring and butyl chain prevent the formation of a 3D network.
- Effect: The hydrophobic butyl layer acts as a barrier to moisture, significantly enhancing the environmental stability of the solar cell compared to small-cation perovskites.
- Dielectric Contrast: The low dielectric constant of the organic layer () vs. the inorganic well () creates a quantum well structure, increasing exciton binding energy.

Thermal Stability

Thermal Gravimetric Analysis (TGA) of **4-butylanilinium chloride** typically shows:

- Melting Point: ~200–210°C (dependent on purity and heating rate).
- Decomposition: Onset >250°C, involving deprotonation (loss of HCl) and volatilization of 4-butylaniline. This high thermal stability makes it suitable for solution-processing of perovskite films which requires annealing at 100–150°C.

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